

Personal protective equipment for handling JHU-083

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Compound of Interest

Compound Name: JHU-083

Cat. No.: B10818697

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Essential Safety and Handling Guide for JHU-083

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JHU-083**, a potent glutaminase antagonist. Adherence to these procedures is vital to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **JHU-083** is presented below for easy reference.

Property	Value
Chemical Formula	C ₁₄ H ₂₄ N ₄ O ₄
Molar Mass	312.370 g·mol ⁻¹
Appearance	Solid
Solubility	Soluble in water
Storage Temperature	-20°C
Stability	Unstable in solution; prepare fresh

Personal Protective Equipment (PPE)

Due to its cytotoxic potential as a glutaminase inhibitor, stringent personal protective measures are mandatory when handling **JHU-083**. The following PPE should be worn at all times:

- **Gloves:** Two pairs of chemotherapy-grade, powder-free nitrile gloves are required. Change gloves immediately if contaminated.
- **Lab Coat:** A disposable, back-closing gown made of a low-permeability fabric is essential to prevent skin contact.
- **Eye Protection:** Chemical splash goggles or a full-face shield must be worn to protect against splashes and aerosols.
- **Respiratory Protection:** When handling the powdered form of **JHU-083** or when there is a risk of aerosolization, a NIOSH-approved respirator (e.g., N95 or higher) is necessary. All handling of the solid compound should be performed in a certified chemical fume hood.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **JHU-083** is critical to minimize exposure risks and prevent environmental contamination.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. If the container is compromised, do not open it and follow your institution's hazardous material spill protocol.
- **Storage:** Store **JHU-083** in its original, tightly sealed container in a designated, locked freezer at -20°C. The storage area should be clearly labeled with a "Cytotoxic Agent" warning sign.

Preparation of Solutions

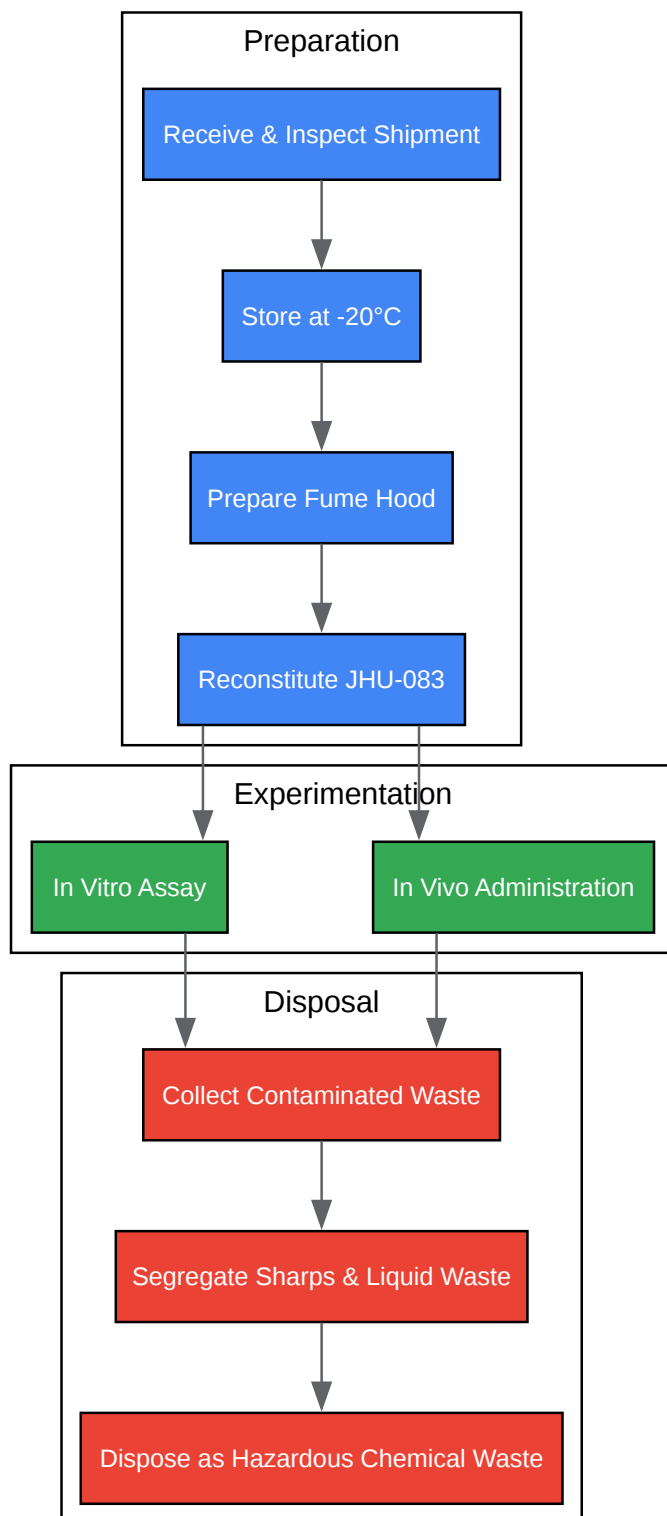
Note: **JHU-083** is unstable in solution and must be prepared fresh for each experiment.

- Work Area Preparation: Conduct all preparation activities within a certified chemical fume hood or a biological safety cabinet (Class II, Type B2). Cover the work surface with a disposable, absorbent, plastic-backed liner.
- Reconstitution:
 - Allow the vial of **JHU-083** to equilibrate to room temperature before opening to prevent condensation.
 - Carefully reconstitute the solid compound with the appropriate sterile solvent (e.g., water, PBS, or as specified in the experimental protocol) using a sterile syringe and needle.
 - To minimize aerosol formation, use a syringe with a Luer-Lok™ tip and employ a closed-system transfer device (CSTD) if available.
 - Gently swirl the vial to dissolve the contents completely. Do not shake vigorously.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date, and time of preparation.

Experimental Workflow: In Vitro and In Vivo

The following diagram illustrates the general workflow for handling **JHU-083** in a laboratory setting.

JHU-083 Handling and Safety Workflow



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JHU-083 Handling and Safety Workflow Diagram

Disposal Plan

Note: A specific Material Safety Data Sheet (MSDS) for **JHU-083** is not readily available.

Therefore, it must be handled as a hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

- Waste Segregation:
 - Sharps: All needles, syringes, and other sharp objects contaminated with **JHU-083** must be disposed of in a designated, puncture-resistant, and leak-proof sharps container labeled "Cytotoxic Waste."
 - Liquid Waste: Unused solutions and contaminated liquid waste should be collected in a clearly labeled, leak-proof container designated for hazardous chemical waste. Do not mix with other chemical waste streams unless compatibility has been verified.
 - Solid Waste: All contaminated solid waste, including gloves, gowns, bench liners, and vials, must be placed in a designated, leak-proof hazardous waste container labeled "Cytotoxic Waste."
- Decontamination:
 - Decontaminate all non-disposable equipment and surfaces that have come into contact with **JHU-083**. A solution of sodium hypochlorite (bleach) followed by a rinse with 70% ethanol is a common practice, but a validated decontamination procedure specific to your institution should be followed.
- Waste Pickup: Arrange for the disposal of all **JHU-083** waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Experimental Protocols

In Vivo Administration in Mice^{[1][2]}

- Preparation of Dosing Solution: For in vivo studies, **JHU-083** is typically dissolved in sterile phosphate-buffered saline (PBS).^[1] The solution should be prepared fresh before each administration.

- Administration Route: **JHU-083** is orally bioavailable and is commonly administered via oral gavage.[2][3]
- Dosage: Dosages in published studies have ranged from 1.82 mg/kg to 20 mg/kg, administered on various schedules (e.g., daily, every other day, or twice weekly).[2] The exact dosage and schedule should be determined by the specific experimental design.
- Animal Handling: All animal procedures must be performed in accordance with an approved Institutional Animal Care and Use Committee (IACUC) protocol. Personnel should wear appropriate PPE during dosing and handling of animals. Cage bedding from treated animals should be handled as hazardous waste for at least 48 hours following the last administration.

In Vitro Cell-Based Assays[1]

- Cell Culture: Culture cells in the appropriate medium and conditions as required for the specific cell line.
- Treatment:
 - Prepare a stock solution of **JHU-083** in a suitable solvent (e.g., sterile water or DMSO, followed by dilution in culture medium).[1]
 - Add the desired final concentration of **JHU-083** to the cell cultures. Treatment durations in published studies have ranged from 24 to 72 hours.[2]
- Assay: Following treatment, cells can be analyzed using various assays to assess cell viability (e.g., MTS assay), apoptosis (e.g., cleaved PARP or caspase-3 detection), or other relevant cellular responses.[2]

By strictly adhering to these safety and handling protocols, researchers can minimize the risks associated with **JHU-083** and ensure a safe and productive research environment. Always consult your institution's safety guidelines and EHS department for specific requirements.

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